

Application Notes: Handling and Storage of Tetrafluoroammonium Compounds

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Compound of Interest

Compound Name: Tetrafluoroammonium

Cat. No.: B1232272

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Introduction

Tetrafluoroammonium (NF_4^+) salts are a class of high-energy materials characterized by the **tetrafluoroammonium** cation, an ion where the hydrogen atoms of an ammonium ion are replaced by fluorine.[1] These compounds, such as **Tetrafluoroammonium** Tetrafluoroborate (NF_4BF_4), **Tetrafluoroammonium** Hexafluoroarsenate (NF_4AsF_6), and **Tetrafluoroammonium** Hexafluoroantimonate (NF_4SbF_6), are powerful fluorinating and oxidizing agents.[1] Their high reactivity and potential for rapid decomposition necessitate stringent safety protocols and specialized handling procedures. These notes provide essential guidelines for researchers, scientists, and drug development professionals working with these energetic materials.

Physical and Chemical Properties

Tetrafluoroammonium salts are typically colorless or pale yellow crystalline solids. They are highly reactive and sensitive to moisture.[1] Due to their energetic nature, detailed thermal stability data can vary, but they are known to decompose exothermically at elevated temperatures.

Compound	Formula	Molar Mass (g/mol)	Appearance	Thermal Stability / Decomposition
Tetrafluoroammonium Tetrafluoroborate	NF ₄ BF ₄	176.81	Colorless crystalline solid	Thermally stable at room temperature; decomposition can be initiated by heat, friction, or impact.
Tetrafluoroammonium Hexafluoroarsenate	NF ₄ AsF ₆	278.92	Colorless crystalline solid	Decomposes upon heating; considered a high-energy material.
Tetrafluoroammonium Hexafluoroantimonate	NF ₄ SbF ₆	325.76	Colorless crystalline solid	Highly reactive; decomposes exothermically.

Hazards and Safety Precautions

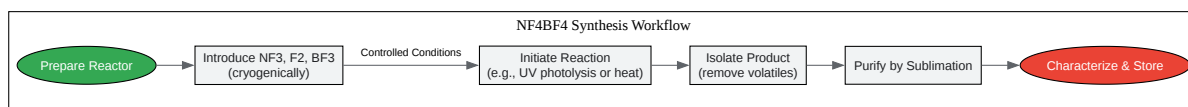
The primary hazards associated with **tetrafluoroammonium** compounds are their high reactivity, potential for explosive decomposition, and the release of toxic and corrosive gases upon reaction or decomposition, including hydrogen fluoride (HF), fluorine (F₂), and nitrogen oxides (NO_x).[\[2\]](#)[\[3\]](#)

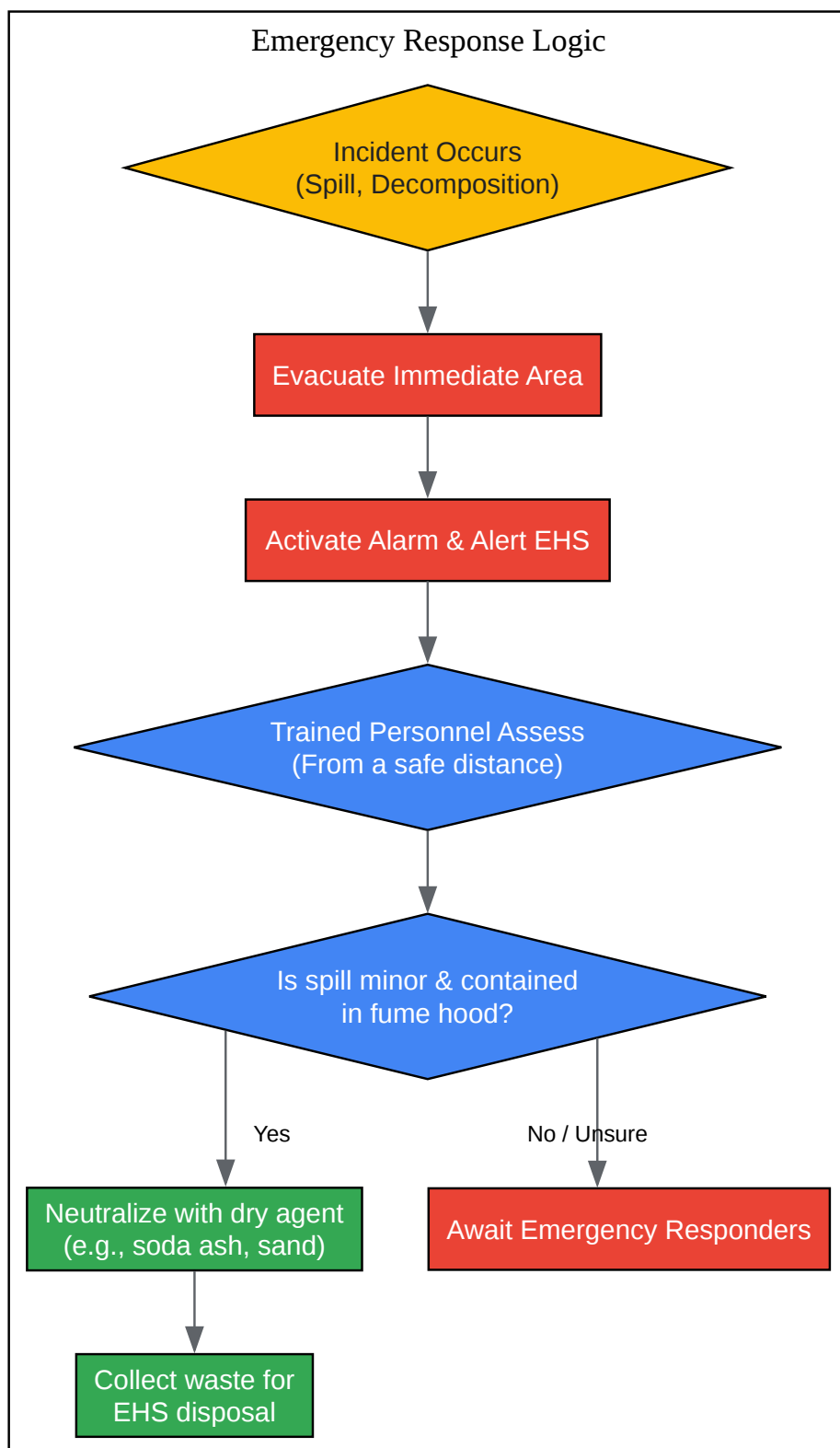
Incompatible Materials:

- Water and Moisture: Reacts violently to produce hydrofluoric acid.[\[1\]](#)
- Organic Compounds: Can react explosively with greases, solvents, and other organic materials.[\[3\]](#)

- Reducing Agents: Intense and potentially explosive reactions.
- Metals: Can react with many metals, especially at elevated temperatures.[4]

Personal Protective Equipment (PPE): A comprehensive PPE setup is mandatory when handling these materials.





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References

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